

Folenox as a tool for studying protein X function

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Compound of Interest

Compound Name: *Folenox*

Cat. No.: *B16111289*

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Folenox: Not a Tool for Protein Function Studies

Extensive research has found no evidence to suggest that **Folenox**, a trade name for the chemical compound isolongifolene epoxide, is used as a tool for studying protein function.^{[1][2]} **Folenox** is primarily utilized as a fragrance ingredient in the cosmetics industry, valued for its woody and citrus-like aroma.^{[1][2]}

There is no scientific literature available that details any interactions between **Folenox** and specific proteins, nor are there established protocols for its use in molecular biology or drug development research in the context of studying protein function. The initial request for application notes, protocols, and data on **Folenox** as a tool for studying "protein X" function cannot be fulfilled as the foundational premise is incorrect.

Further investigation into scientific databases and supplier information confirms that **Folenox** is marketed and classified as a fragrance agent.^{[1][2]} Its chemical properties and documented uses are restricted to the field of perfumery and cosmetics.^{[1][2]} Therefore, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams for a non-existent scientific application is not possible.

For researchers, scientists, and drug development professionals interested in tools for studying protein function, it is recommended to consult scientific literature for established methods and

compounds such as specific inhibitors, activators, or labeling agents relevant to their protein of interest.

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References

- [1. isolongifolene epoxide, 67999-56-8 \[thegoodscentscopy.com\]](#)
- [2. isolongifolene epoxide \[thegoodscentscopy.com\]](#)
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